

# Unveiling the Vibrant Palette of Anthracophyllum archeri: A Technical Guide to its Pigments

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## Compound of Interest

Compound Name: Anthracophyllone

Cat. No.: B12382700

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### For Immediate Release

A comprehensive technical guide detailing the chemical characterization of pigments from the fungus *Anthracophyllum archeri* is now available for researchers, scientists, and drug development professionals. This whitepaper provides an in-depth look at the unique chemical constituents responsible for the vibrant coloration of this basidiomycete, with a focus on the key pigments diacetylatromentin and anthracophyllin. The guide summarizes the available quantitative data, outlines detailed experimental protocols for pigment extraction and analysis, and presents a logical workflow for the characterization process.

*Anthracophyllum archeri*, a species known for its distinctive orange to reddish-brown fruiting bodies, has been identified as a source of unique secondary metabolites. The coloration of this fungus is primarily attributed to a suite of pigments, with diacetylatromentin and the novel yellow pigment, anthracophyllin, being of significant scientific interest. This guide serves as a crucial resource for professionals seeking to understand and potentially harness these natural compounds for applications in drug discovery and development.

## Key Pigments and Their Characteristics

The primary pigments identified in *Anthracophyllum archeri* are diacetylatromentin and anthracophyllin. These compounds belong to the broader class of fungal pigments, which are known for their diverse chemical structures and biological activities.

Pigment	Chemical Class	Color	Key Spectroscopic Data
Diacetylatromentin	Terphenylquinone	Brownish	Specific data not available in the searched literature.
Anthracophyllin	Polyketide-derived	Yellow	Specific data not available in the searched literature.

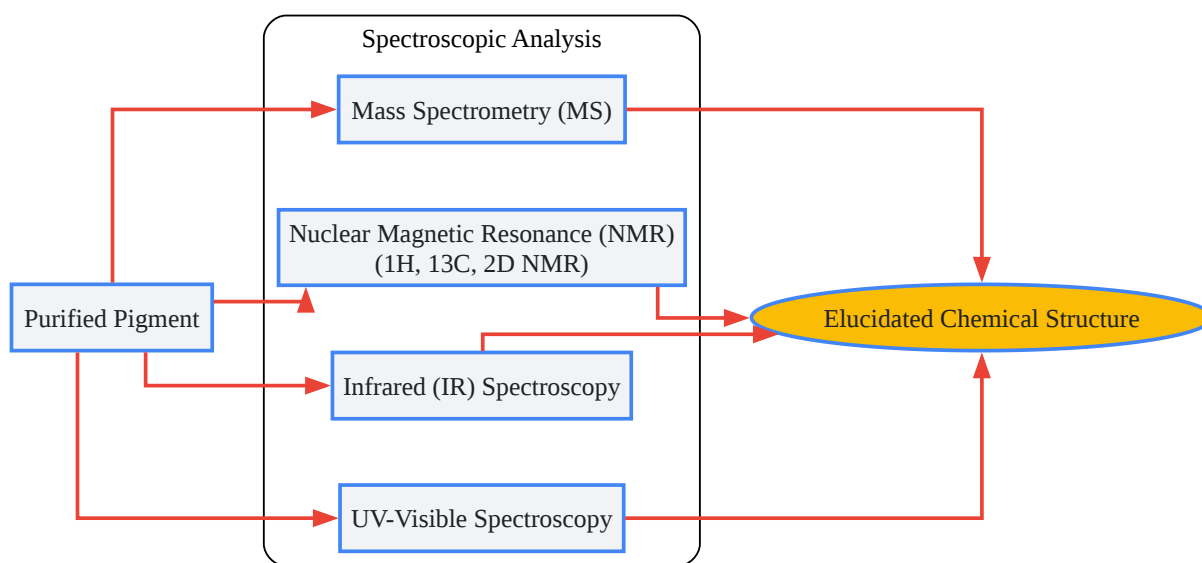
Caption: Summary of known pigments from *Anthracophyllum archeri*.

## Experimental Protocols: A Workflow for Characterization

The following sections detail the methodologies for the extraction, purification, and chemical characterization of pigments from *Anthracophyllum archeri*. These protocols are based on established techniques for the analysis of fungal secondary metabolites.

### Pigment Extraction and Purification

A systematic approach is required to isolate the pigments from the fungal fruiting bodies. The general workflow involves solvent extraction followed by chromatographic purification.



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